

H-Asp-OMe: A Technical Guide to its Potential Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **H-Asp-OMe**

Cat. No.: **B555706**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Scientific research directly investigating the biological activities of **H-Asp-OMe** (L-Aspartic acid 1-methyl ester) as a standalone compound is limited. This guide summarizes the known biological roles of its parent molecule, L-aspartic acid, and related derivatives to infer the potential activities of **H-Asp-OMe**. The information presented herein is intended for research and development purposes and should not be interpreted as established clinical efficacy.

Introduction

H-Asp-OMe is the methyl ester derivative of L-aspartic acid, a non-essential amino acid ubiquitously found in biological systems.^[1] While primarily utilized as a building block in peptide synthesis and famously a component of the artificial sweetener Aspartame, its intrinsic biological activities remain largely unexplored.^[2] This technical guide aims to provide a comprehensive overview of the potential biological activities of **H-Asp-OMe** by examining the well-documented functions of L-aspartic acid and its derivatives. Understanding these related activities can provide a foundational framework for future research and drug development endeavors involving **H-Asp-OMe**.

Amino acid derivatives, in general, are recognized for their potential to influence a range of physiological processes, including anabolic hormone secretion, energy metabolism during exercise, and cognitive function.^{[3][4][5]} This guide will delve into the specific roles of the

aspartate backbone in neurotransmission, metabolic pathways, and other physiological functions, thereby providing a rational basis for investigating **H-Asp-OMe**.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **H-Asp-OMe** is crucial for designing and interpreting biological experiments.

Property	Value	Reference
Molecular Formula	C ₅ H ₉ NO ₄	[1]
Molecular Weight	147.13 g/mol	[1]
CAS Number	17812-32-7	[1]
Appearance	Colorless to slightly yellow oily liquid	[2]
Solubility	Soluble in organic solvents like ethanol and dimethyl sulfoxide; insoluble in water.	[2]

Potential Biological Activities

The biological activities of **H-Asp-OMe** are likely to be influenced by its structural similarity to L-aspartic acid. The esterification of the alpha-carboxyl group may alter its polarity, membrane permeability, and interaction with biological targets compared to its parent amino acid.

Neurotransmission and Neuromodulation

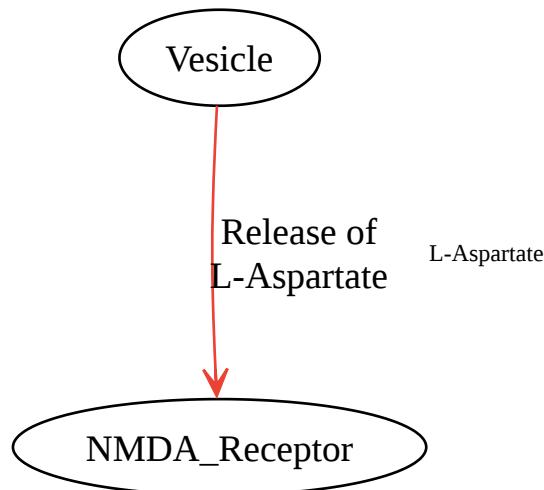
L-aspartate is a well-established excitatory neurotransmitter in the central nervous system.[\[1\]](#)[\[6\]](#) It primarily acts on N-methyl-D-aspartate (NMDA) receptors, a subtype of glutamate receptors, playing a crucial role in synaptic plasticity, learning, and memory.[\[6\]](#)

Potential Roles of **H-Asp-OMe**:

- NMDA Receptor Modulation: As a derivative of L-aspartate, **H-Asp-OMe** could potentially interact with NMDA receptors. The methyl ester group might alter its binding affinity and

efficacy compared to L-aspartate.

- Prodrug Potential: It is conceivable that **H-Asp-OMe** could act as a prodrug, being hydrolyzed in vivo to L-aspartic acid, thereby increasing local concentrations of this neurotransmitter.



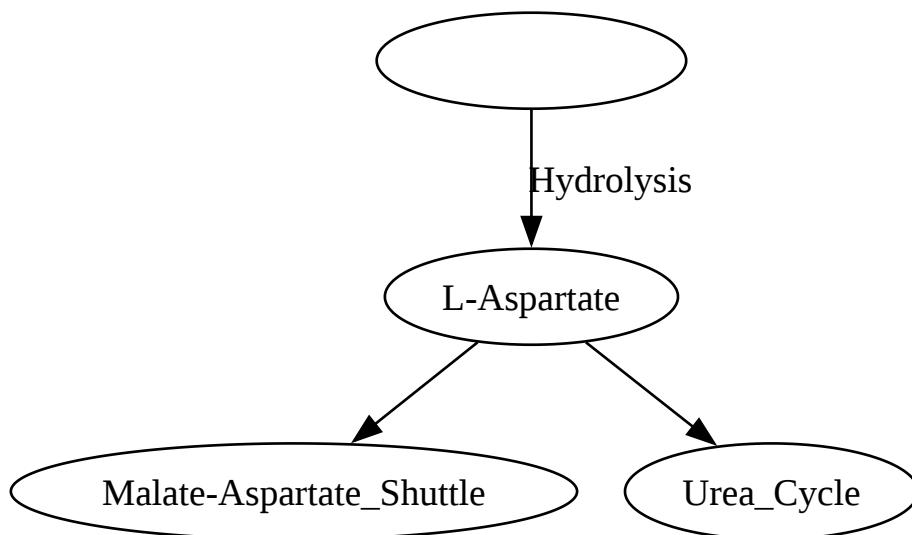
[Click to download full resolution via product page](#)

Metabolic Regulation

L-aspartic acid is a key intermediate in several metabolic pathways, including the urea cycle and the malate-aspartate shuttle, which is crucial for cellular energy production.[6]

Potential Roles of **H-Asp-OMe**:

- Energy Metabolism: By being converted to L-aspartate, **H-Asp-OMe** could fuel the malate-aspartate shuttle, thereby supporting ATP production in mitochondria.
- Urea Cycle: It could contribute to the detoxification of ammonia by participating in the urea cycle.



[Click to download full resolution via product page](#)

Experimental Protocols

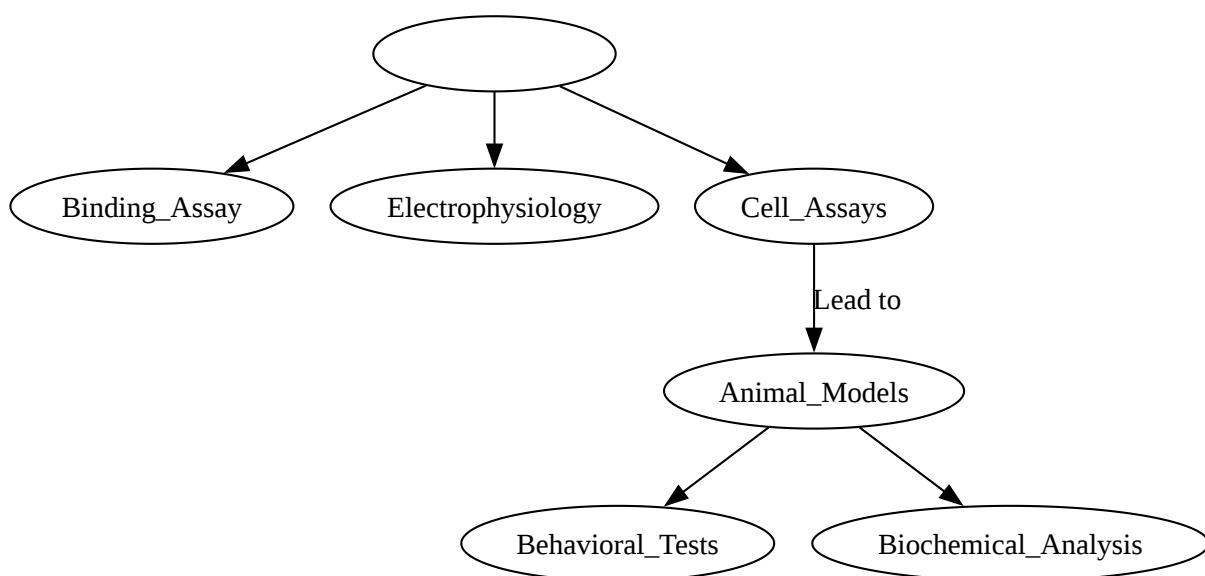
Currently, there are no specific, publicly available experimental protocols for evaluating the biological activity of **H-Asp-OMe**. However, researchers can adapt established protocols used for L-aspartic acid and other amino acid derivatives.

In Vitro Assays

- Receptor Binding Assays: To determine the affinity of **H-Asp-OMe** for NMDA receptors, competitive binding assays using radiolabeled ligands (e.g., $[^3\text{H}]$ MK-801) can be employed with isolated synaptic membranes.
- Electrophysiology: Patch-clamp recordings from cultured neurons can be used to measure changes in ion channel activity in response to **H-Asp-OMe** application, providing insights into its effects on neuronal excitability.
- Cell Viability and Proliferation Assays: Standard assays such as MTT or BrdU incorporation can be used to assess the effects of **H-Asp-OMe** on the growth and survival of various cell types, including neuronal and cancer cell lines.

In Vivo Studies

- Animal Models of Neurological Disorders: The effects of **H-Asp-OMe** can be investigated in rodent models of diseases where NMDA receptor dysfunction is implicated, such as Alzheimer's disease or epilepsy. Behavioral tests (e.g., Morris water maze) and neurochemical analyses would be relevant endpoints.
- Metabolic Studies: The impact of **H-Asp-OMe** administration on metabolic parameters can be assessed by measuring blood glucose, lactate, and ammonia levels in animal models under normal and metabolically challenged conditions (e.g., exercise).



[Click to download full resolution via product page](#)

Toxicology and Safety

The toxicological profile of **H-Asp-OMe** has not been extensively studied. However, high doses of its parent molecule, L-aspartic acid, have been shown to cause renal and salivary gland toxicity in rats. A 90-day feeding study in Fischer 344 rats established a No-Observed-Adverse-Effect-Level (NOAEL) for L-aspartic acid at 1.25% of the diet.^[7] Any investigation into the biological activities of **H-Asp-OMe** should be accompanied by rigorous toxicological assessments.

Conclusion and Future Directions

H-Asp-OMe represents an under-investigated derivative of the biologically crucial amino acid, L-aspartic acid. While direct evidence of its biological activities is currently lacking, its structural relationship to L-aspartate suggests a range of potential functions, particularly in the realms of neurotransmission and metabolic regulation. Future research should focus on:

- Directly assessing the interaction of **H-Asp-OMe** with key biological targets, such as NMDA receptors.
- Investigating its metabolic fate to determine if it functions as a prodrug of L-aspartic acid.
- Conducting comprehensive in vitro and in vivo studies to elucidate its pharmacological and toxicological profiles.

A thorough understanding of the biological activities of **H-Asp-OMe** could open new avenues for the development of novel therapeutics for neurological and metabolic disorders.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. chembk.com [chembk.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. H-Asp(OMe)-OH·HCl | CAS#:16856-13-6 | Chemsoc [chemsoc.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. healthyhey.com [healthyhey.com]
- 7. Toxic effects of L-aspartic acid at high dose levels on kidneys and salivary glands in Fischer 344 rats detected in a 90-day feeding study - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [H-Asp-OMe: A Technical Guide to its Potential Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b555706#potential-biological-activities-of-h-asp-ome\]](https://www.benchchem.com/product/b555706#potential-biological-activities-of-h-asp-ome)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com